

Lisavanbulin tumor vasculature effects comparison other MTAs

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Lisavanbulin

CAS No.: 1263384-43-5

Cat. No.: S548478

[Get Quote](#)

Tumor Vasculature Normalization by Salvianic Acid A (SAA)

The table below summarizes the experimental findings and mechanisms of SAA, which represents a vascular normalization approach contrasting with traditional anti-angiogenic strategies [1].

Aspect	Findings for Salvianic Acid A (SAA)
Primary Mechanism	Binds to glycolytic enzyme PKM2, inhibiting endothelial glycolysis and activating β -Catenin/Claudin-5 signaling [1].
Effect on Vasculature	Promotes vascular normalization ; strengthens endothelial cell junctions, improves vessel integrity and function [1].
Downstream Consequence	Improves delivery and effectiveness of co-administered chemotherapeutic drugs (e.g., Doxorubicin) in mouse models [1].
Therapeutic Implication	Acts as a vascular normalization agent, potentially alleviating tumor hypoxia and improving drug perfusion [1].

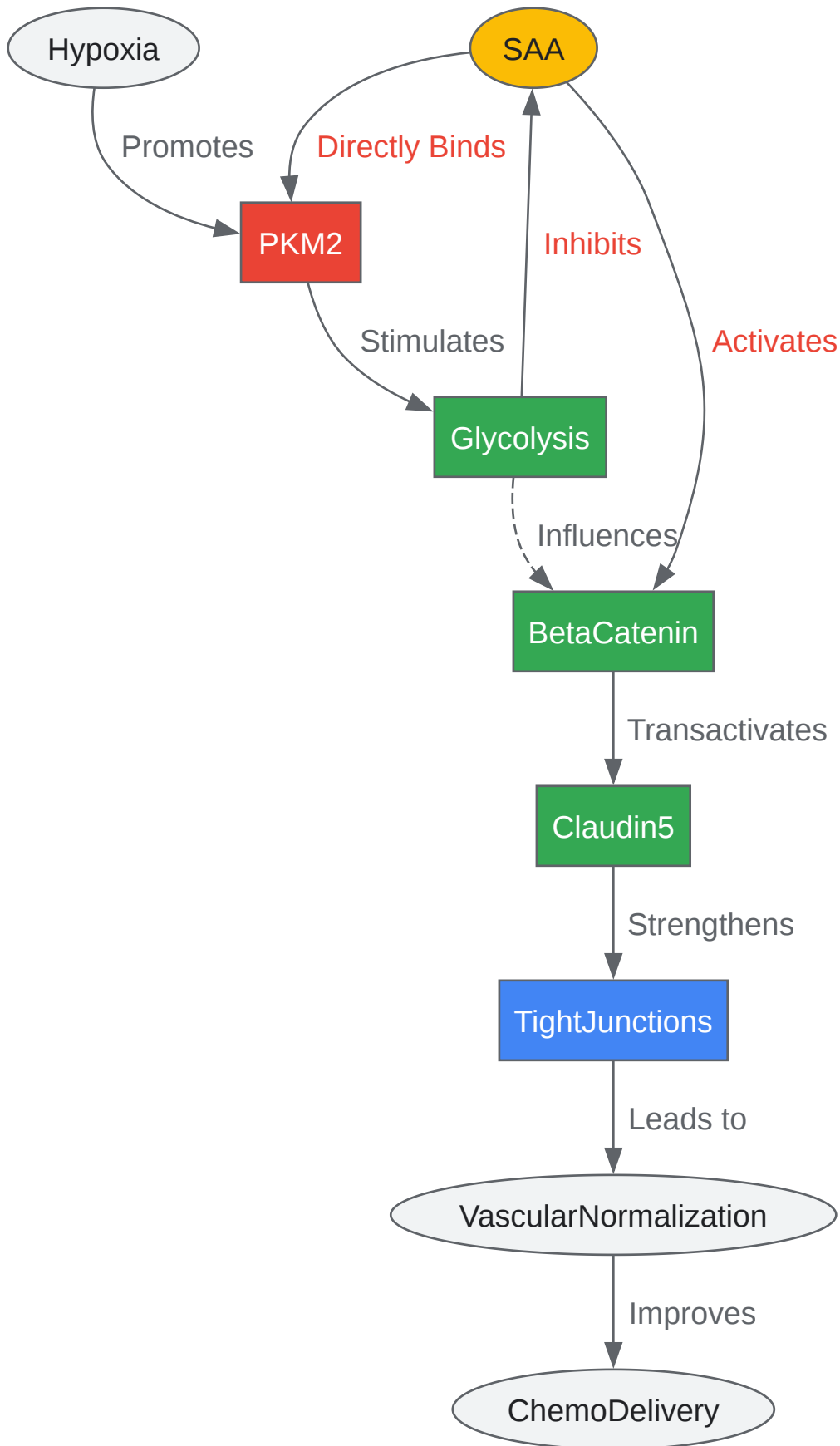
Detailed Experimental Protocol for SAA

The key experiments that established SAA's mechanism and efficacy used the following methodologies [1]:

- **In Vitro Model:** Used Human Umbilical Vein Endothelial Cells (HUVECs) exposed to hypoxic conditions to mimic the tumor microenvironment.
- **Key Investigations:**
 - **Glycolysis Measurement:** Assessed the inhibitory effect of SAA on endothelial glycolysis.
 - **Protein Interaction:** Used techniques to confirm the direct binding between SAA and the PKM2 protein.
 - **Junction Integrity:** Evaluated the strength and formation of endothelial tight junctions.
- **In Vivo Model:** Utilized tumor-bearing mice.
- **Key Investigations:**
 - **Vessel Function:** Analyzed whether SAA treatment led to more organized and functional blood vessels.
 - **Drug Delivery:** Tested if vascular normalization by SAA improved the penetration and efficacy of the chemotherapy drug Doxorubicin.

PKM2 Signaling in Vasculature Normalization

The diagram below illustrates the key mechanistic pathway through which SAA promotes vascular normalization, based on the reported research [1].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Targeting PKM2 signaling cascade with salvianic acid A ... [sciencedirect.com]

To cite this document: Smolecule. [Lisavanbulin tumor vasculature effects comparison other MTAs].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548478#lisavanbulin-tumor-vasculature-effects-comparison-other-mtas>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com